

commercial availability of 1-Bromo-3-chloro-2,4-difluorobenzene

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-Bromo-3-chloro-2,4-difluorobenzene

Cat. No.: B1362216

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An In-depth Technical Guide on the Commercial Availability of **1-Bromo-3-chloro-2,4-difluorobenzene**

Introduction

1-Bromo-3-chloro-2,4-difluorobenzene is a halogenated aromatic compound with applications as a key intermediate in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals.[1][2] Its specific substitution pattern makes it a valuable building block for introducing fluorine, chlorine, and bromine atoms into more complex molecules. This guide provides a comprehensive overview of its commercial availability, chemical properties, and safety information for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

1-Bromo-3-chloro-2,4-difluorobenzene is typically available as a liquid.[3] Its key properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	201849-13-0	[4] [5] [6]
Molecular Formula	C ₆ H ₂ BrClF ₂	[3] [5] [7]
Molecular Weight	227.43 g/mol	[5] [7]
Appearance	Liquid	[3]
Purity	Typically ≥97% or ≥98%	[3] [6] [8]
Storage	Store in a dry, dark, and well-ventilated place at room temperature. [1] [6] [8]	

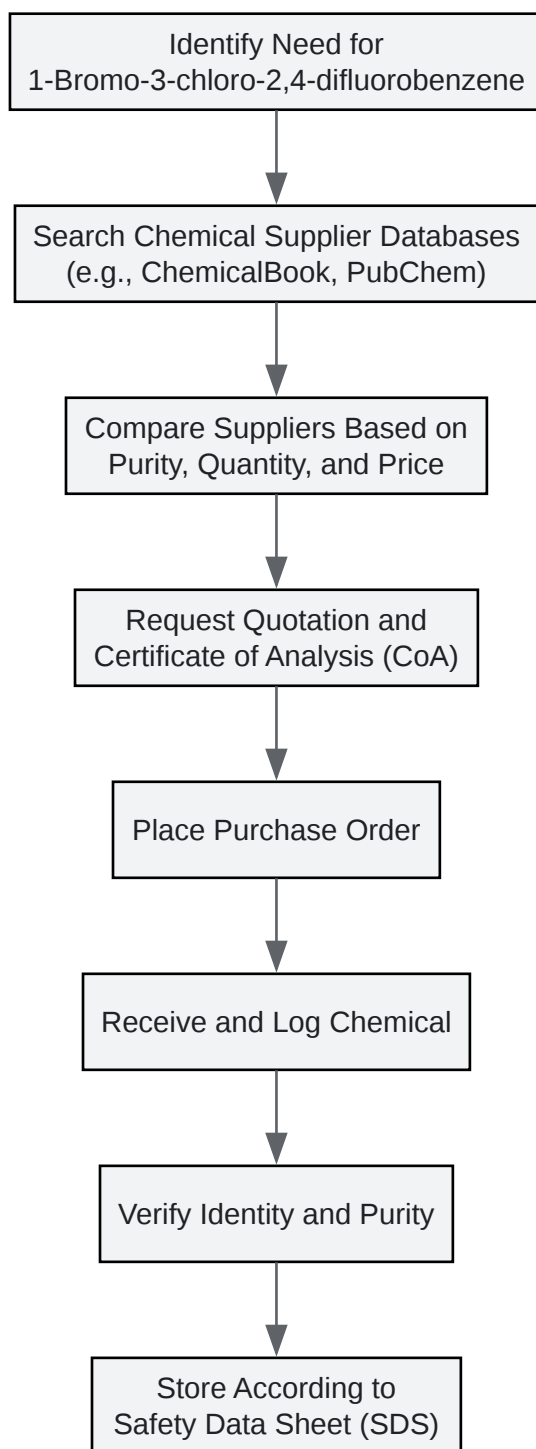
Commercial Availability and Suppliers

1-Bromo-3-chloro-2,4-difluorobenzene is available from various chemical suppliers, ranging from laboratory-scale quantities to bulk orders. The availability and pricing can vary between suppliers.

Supplier	Available Quantities	Purity	Notes
CymitQuimica	1g, 5g, 10g, 25g, 50g, 100g, 500g, 5kg	97%	Pricing available for smaller quantities.[3]
ACUBIOCHEM	Custom packaging available	Custom purity available	Offers custom synthesis and packaging services.[9]
Jilin Haofei Import and Export	Minimum order: 5 Kilogram	99%	Production capacity of 1-5 Metric Ton/Day.[8]
ChemicalBook	Varies by listed supplier	99.0% Min	Marketplace with multiple listed suppliers.[4]
Energy Chemical	1g, 5g, 25g, 100g, 250mg, 500mg, 1kg	98%	Listed on LookChem. [10]
CP Lab Chemicals	100 grams	min 98%	For professional manufacturing or research use only.[6]

Procurement Workflow

The process of acquiring **1-Bromo-3-chloro-2,4-difluorobenzene** for research or development purposes typically follows the workflow illustrated below.



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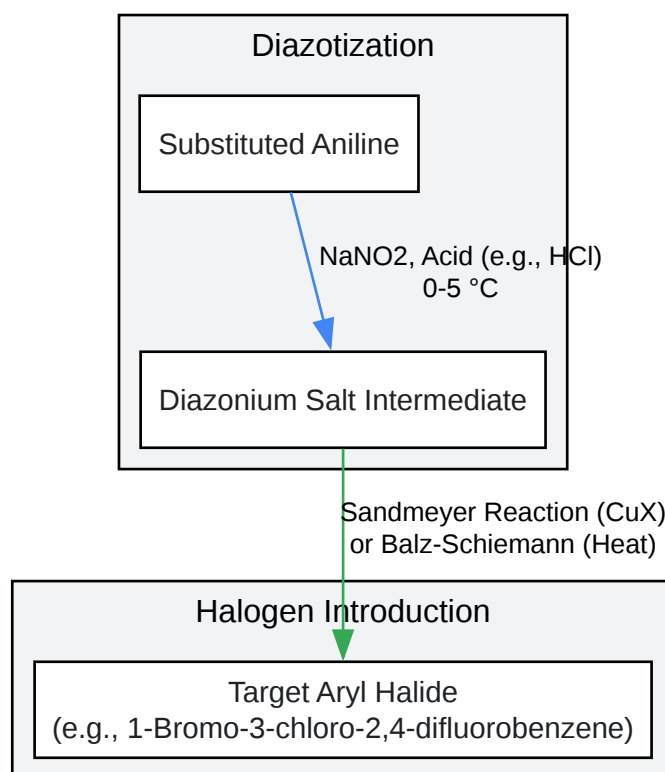
A typical procurement workflow for acquiring a chemical intermediate.

Synthesis Overview and Methodologies

While this document focuses on commercial availability, an understanding of the synthesis of halogenated benzenes can be valuable. The synthesis of compounds like **1-Bromo-3-chloro-2,4-difluorobenzene** often involves multi-step processes. A common method for introducing halogen atoms to an aromatic ring is through the diazotization of an aniline precursor, followed by a Sandmeyer or Balz-Schiemann reaction.

A generalized experimental protocol for a diazotization reaction to produce an aryl halide from an arylamine is as follows. Note: This is a generalized procedure and has not been optimized for the synthesis of **1-Bromo-3-chloro-2,4-difluorobenzene**.

- Diazotization: The starting arylamine is dissolved in an aqueous acid solution (e.g., hydrochloric acid or sulfuric acid) and cooled to a low temperature (typically 0-5 °C).[\[11\]](#)
- Nitrite Addition: A solution of sodium nitrite in water is added dropwise to the cooled amine solution. The reaction is monitored to ensure an excess of nitrous acid.[\[11\]](#)
- Halogen Exchange:
 - For chloro or bromo derivatives (Sandmeyer reaction), the diazonium salt solution is added to a solution of the corresponding cuprous halide (CuCl or CuBr).[\[12\]](#)
 - For fluoro derivatives (Balz-Schiemann reaction), a hexafluorophosphate or tetrafluoroborate salt is added to precipitate the diazonium salt. The dried salt is then thermally decomposed to yield the aryl fluoride.[\[11\]](#)[\[12\]](#)
- Workup and Purification: The reaction mixture is typically neutralized and the product is extracted with an organic solvent. The crude product is then purified by distillation or chromatography.[\[11\]](#)



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Generalized synthesis pathway for aryl halides via a diazonium salt.

Safety and Handling

1-Bromo-3-chloro-2,4-difluorobenzene is a combustible liquid and is harmful if swallowed, in contact with skin, or if inhaled.[5] It causes skin and serious eye irritation.[5] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this chemical.[13][14] Work should be conducted in a well-ventilated area or a fume hood.[13]

Hazard Class	GHS Pictogram	Hazard Statement
Flammable Liquid	GHS02	H227: Combustible liquid[5]
Acute Toxicity (Oral)	GHS07	H302: Harmful if swallowed[5]
Acute Toxicity (Dermal)	GHS07	H312: Harmful in contact with skin[5]
Skin Irritation	GHS07	H315: Causes skin irritation[5]
Eye Irritation	GHS07	H319: Causes serious eye irritation[5]
Acute Toxicity (Inhalation)	GHS07	H332: Harmful if inhaled[5]

First Aid Measures:

- In case of eye contact: Rinse immediately with plenty of water for at least 15 minutes. Get medical attention.[13]
- In case of skin contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing. Get medical attention.[13]
- If inhaled: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.[13]
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.[13]

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- To cite this document: BenchChem. [commercial availability of 1-Bromo-3-chloro-2,4-difluorobenzene]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1362216#commercial-availability-of-1-bromo-3-chloro-2-4-difluorobenzene]

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